

Proper Disposal Procedures for Fluorescein o-acrylate

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Compound of Interest

Compound Name: *Fluorescein o-acrylate*

Cat. No.: *B060923*

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This document provides essential safety, handling, and disposal information for **fluorescein o-acrylate**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical for ensuring laboratory safety and environmental protection.

Immediate Safety and Hazard Information

Fluorescein o-acrylate is a chemical that requires careful handling due to its potential health and environmental hazards.

Hazard Classifications:

- Causes skin irritation (H315).[1][2][3]
- Causes serious eye irritation (H319).[1][2][3][4]
- May cause respiratory irritation (H335).[1][2][3]
- Toxic to aquatic life with long-lasting effects (H411).[2][3]

Signal Word: Warning[1][3][4]

Precautionary Measures:

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[4]

- P273: Avoid release to the environment.[1]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]

Quantitative Data and Properties

The physical and chemical properties of **fluorescein o-acrylate** are summarized below.

Property	Value	Source(s)
Chemical Formula	C ₂₃ H ₁₄ O ₆	[3][5]
Molecular Weight	386.35 g/mol	[3]
Appearance	Solid, Orange-red crystalline powder	[4][6]
Melting Point	227 - 233 °C	[3][4][7]
Boiling Point	636.6 ± 55.0 °C (Predicted)	[4][5]
Water Solubility	Insoluble	[4]
Storage Temperature	2 - 8 °C	[3][4]
λ _{max} (Absorbance Peak)	490 nm	[3][7]

Handling and Storage

Proper handling and storage are crucial to minimize risks associated with **fluorescein o-acrylate**.

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6]

- Use a fume hood or ensure adequate ventilation when handling the solid form to avoid inhalation of dust.[4][8]
- Avoid contact with skin and eyes.[4]
- Wash hands thoroughly after handling.[6]

Storage:

- Store in a tightly closed, original container in a dry, well-ventilated area.[4][8]
- Keep refrigerated at the recommended temperature of 2-8°C.[3][4]
- Protect from light.[4][9]

Accidental Release and First Aid Measures

Accidental Release:

- Evacuate the area and ensure adequate ventilation.[4][8]
- Avoid inhaling dust.[4]
- Wear appropriate PPE during cleanup.
- Carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, sealed container for disposal.[8][10]
- Do not let the product enter drains, as it is toxic to aquatic life.[4][8][10]
- Wash the spill site after the material has been collected.[6]

First Aid:

- General Advice: Present the Safety Data Sheet (SDS) to the attending physician.[4]
- If Inhaled: Move the person to fresh air.[4]

- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water or shower.[4]
- In Case of Eye Contact: Rinse cautiously with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult an ophthalmologist.[4]
- If Swallowed: Rinse mouth and immediately have the person drink water (two glasses at most). Consult a physician.[4]

Disposal Protocol

Disposal of **fluorescein o-acrylate** must be conducted in strict accordance with all applicable federal, state, and local environmental regulations. Chemical waste generators are responsible for classifying waste accurately.[10]

Experimental Protocols: No specific experimental protocols for the chemical neutralization of **fluorescein o-acrylate** for disposal are readily available. The standard and required procedure is to treat it as hazardous chemical waste.

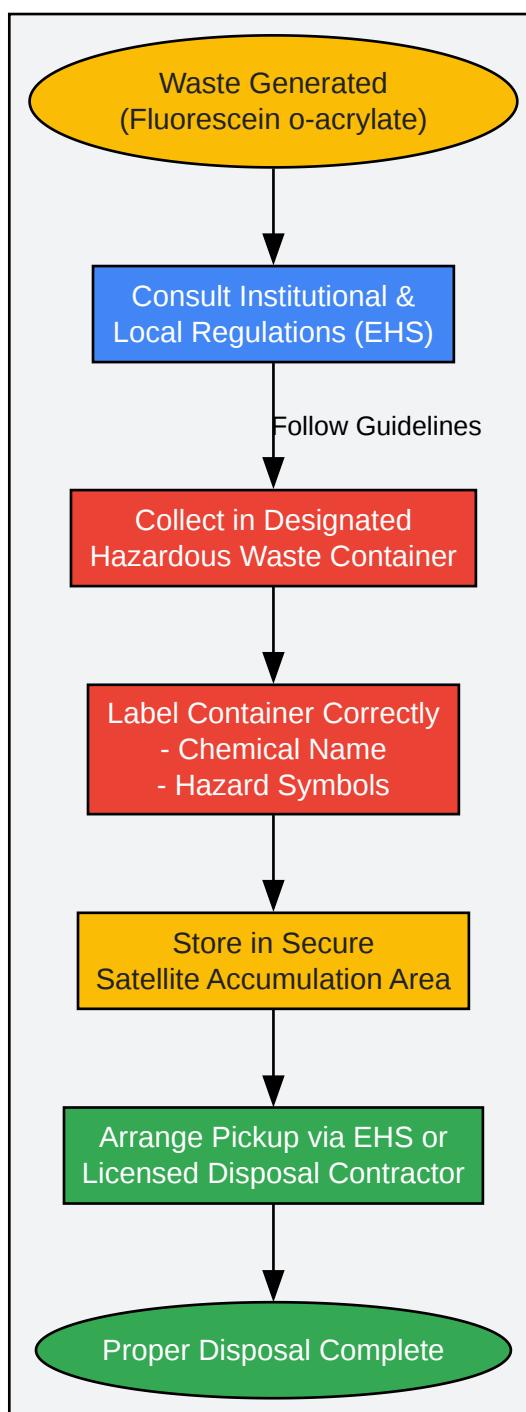
Step-by-Step Disposal Guidance:

- Waste Collection:
 - Collect waste **fluorescein o-acrylate** (pure solid, contaminated materials, or solutions) in a dedicated, properly labeled, and sealed hazardous waste container.
 - Do not mix with other waste streams unless specifically instructed by your institution's environmental health and safety (EHS) office.[8]
 - Leave chemicals in their original containers whenever possible.[8]
- Container Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**Fluorescein o-acrylate**," and list all associated hazards (Irritant, Environmentally Hazardous).
- Storage Pending Disposal:

- Store the sealed waste container in a designated, secure satellite accumulation area.
- Final Disposal:
 - Arrange for pickup and disposal through your institution's EHS department or a licensed professional waste disposal contractor.[[11](#)]
 - Never dispose of **fluorescein o-acrylate** down the drain or in regular trash.[[8](#)][[10](#)]
 - Handle uncleaned, empty containers as you would the product itself.[[8](#)]

Disposal Workflow Visualization

The following diagram illustrates the decision-making process for the proper disposal of **fluorescein o-acrylate** waste.



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Caption: Logical workflow for the proper disposal of **fluorescein o-acrylate** waste.

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